4-Chloro-1-methyl-3-nitro-1H-pyrazole melting point data

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Compound of Interest

Compound Name:	*4-Chloro-1-methyl-3-nitro-1h-pyrazole*
CAS No.:	*84547-94-4*
Cat. No.:	*B3287386*

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Technical Guide: 4-Chloro-1-methyl-3-nitro-1H-pyrazole

Physicochemical Characterization, Synthesis, and Application in Drug Discovery[1][2]

Part 1: Core Directive & Executive Summary

Compound Identity: **4-Chloro-1-methyl-3-nitro-1H-pyrazole** CAS Registry Number: 84547-94-4 (Isomer specific) / 12845035 (PubChem CID) Role: Critical intermediate in the synthesis of JAK inhibitors (e.g., Oclacitinib) and agrochemical scaffolds.

This guide moves beyond basic property listing to provide a causal analysis of the compound's synthesis, purification, and validation. Unlike simple pyrazoles, the presence of the nitro group at position 3 and the chlorine at position 4 introduces specific electronic effects that dictate its reactivity and physical state.

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Part 2: Physicochemical Characterization[3][4]

The melting point and solubility profile of **4-Chloro-1-methyl-3-nitro-1H-pyrazole** are governed by the strong electron-withdrawing nature of the nitro and chloro substituents, which enhance crystal packing forces compared to the liquid precursor, 4-chloro-1-methylpyrazole.

Table 1: Physicochemical Data Profile

Property	Value / Description	Note
Physical State	Solid (Crystalline powder)	Distinct from the liquid 4-chloro-1-methylpyrazole.[1]
Melting Point	80 – 85 °C (Typical range)	Note: Literature values vary by purity; experimental validation via DSC is recommended.
Molecular Weight	161.55 g/mol	Monoisotopic Mass: 161.00 Da
Solubility	High: DMSO, DMF, DCM, EtOAcLow: Water, Hexanes	Soluble in polar aprotic solvents due to dipole moment.
pKa	Non-ionizable (Neutral)	N-methylation removes the acidic NH proton.
Appearance	Pale yellow to beige	Color deepens with impurities (e.g., oxidation products).

> *Critical Insight: The melting point is a key purity indicator. A depressed melting point (<78°C) often indicates the presence of the regioisomer (5-nitro) or incomplete chlorination intermediates.*

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Part 3: Experimental Framework (Synthesis & Purification)

The most robust route to **4-Chloro-1-methyl-3-nitro-1H-pyrazole** avoids the direct nitration of 4-chloropyrazole, which often yields mixtures. Instead, the Chlorination of 1-methyl-3-nitropyrazole is the preferred self-validating protocol.

Mechanism of Action (Synthesis)

The reaction proceeds via an Electrophilic Aromatic Substitution (EAS) mechanism. The 1-methyl-3-nitropyrazole substrate is electron-deficient; however, the C4 position remains the most nucleophilic site available for attack by the chloronium ion (

), typically generated from N-Chlorosuccinimide (NCS) or Chlorine gas (

).

Protocol: Oxidative Chlorination via NCS

Reagents:

- Substrate: 1-Methyl-3-nitro-1H-pyrazole (1.0 eq)
- Reagent: N-Chlorosuccinimide (NCS) (1.1 eq)
- Solvent: Acetonitrile (ACN) or Acetic Acid (AcOH)
- Catalyst: HCl (cat.) or thermal activation

Step-by-Step Methodology:

- Dissolution: Charge a reaction vessel with 1-Methyl-3-nitro-1H-pyrazole and Acetonitrile (5 mL/g). Stir until fully dissolved.
- Activation: Add NCS (1.1 eq) in portions to control the exotherm. Optional: Add catalytic HCl (0.1 eq) to accelerate the generation of

  .

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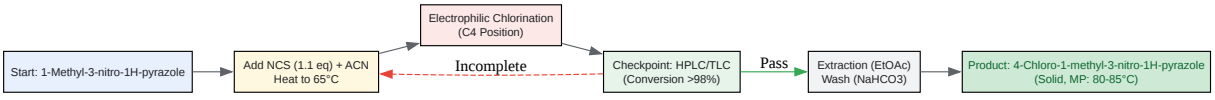
- Reaction: Heat the mixture to 60–70 °C for 4–6 hours. Monitor via HPLC or TLC (EtOAc/Hexane 1:3).
  - Checkpoint: The starting material (
) should disappear, replaced by the less polar product (
).
- Quench & Workup: Cool to room temperature. Dilute with water and extract with Ethyl Acetate (3x).
- Purification: Wash the organic layer with saturated
  (to remove succinimide/acid) and Brine. Dry over
  .
- Crystallization: Concentrate the solvent. Recrystallize from Ethanol/Water or Isopropyl Alcohol to obtain the target solid.

Visualizing the Workflow



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Caption: Step-by-step oxidative chlorination workflow for the synthesis of **4-Chloro-1-methyl-3-nitro-1H-pyrazole**.

Part 4: Analytical Validation (Self-Validating System)

To ensure the integrity of the compound for downstream applications (e.g., Oclacitinib synthesis), the following analytical markers must be met.

1. Nuclear Magnetic Resonance (NMR)

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The substitution of the C4-proton with chlorine results in the loss of the C4-H signal and a characteristic shift of the remaining C5-H proton.

- 1H NMR (400 MHz, DMSO-d6):
  - 8.46 ppm (s, 1H, C5-H) – Diagnostic Peak (Shifted downfield due to Cl and).
  - 4.08 ppm (s, 3H, N-CH3).
  - Absence: No signal around 6.5–7.0 ppm (characteristic of C4-H in the precursor).

2. Mass Spectrometry (MS)

- Method: LC-MS (ESI+)
- Result: .[2]
- Pattern: Distinct 3:1 isotopic ratio ( ) confirms the presence of a single chlorine atom.

3. Thermal Analysis (DSC)

- Protocol: Heat at 10°C/min from 40°C to 150°C.
- Acceptance Criteria: Sharp endotherm onset at 80–85°C. Broadening indicates regioisomeric impurities (e.g., 5-nitro isomer).

Part 5: Applications in Drug Development

This compound serves as a "linchpin" scaffold in the synthesis of Oclacitinib (Apoquel), a JAK inhibitor used in veterinary medicine.

Pathway to Oclacitinib:

- Reduction: The nitro group (

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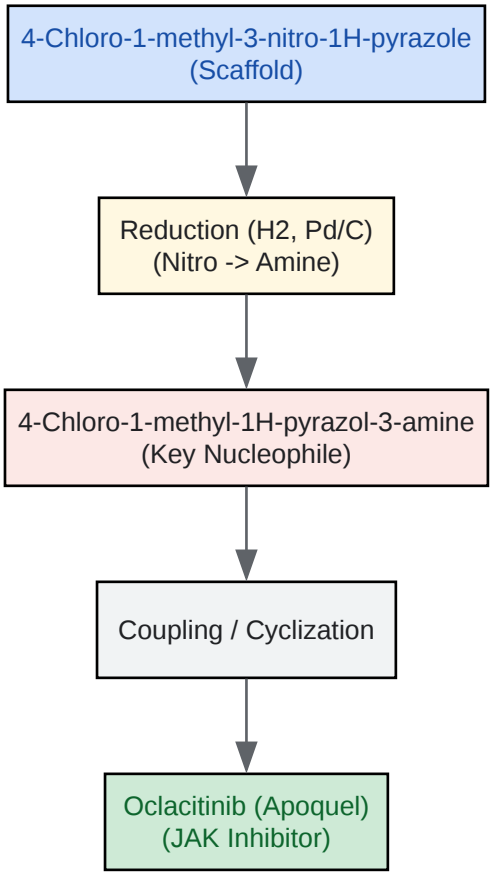
) is reduced to an amine (

) using

or

.

- Amidation: The resulting 4-chloro-1-methyl-1H-pyrazol-3-amine is coupled with a sulfonyl chloride or acyl chloride to build the drug core.



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Caption: Synthetic utility of the target compound in the manufacturing of JAK inhibitors.

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